Technical Support Center: Enhancing the Selectivity of Benzenesulfonamide Inhibitors

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Compound of Interest

Compound Name:	*4-(4-Bromobutoxy)benzenesulfonamide*
CAS No.:	*130840-22-1*
Cat. No.:	*B13196838*

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Welcome to the Technical Support Center for researchers, scientists, and drug development professionals working with benzenesulfonamide inhibitors. This guide is designed to provide in-depth, practical solutions to common challenges encountered during the design and experimental validation of selective benzenesulfonamide-based compounds. Drawing upon established principles and field-proven insights, this resource aims to empower you to overcome experimental hurdles and accelerate your research.

Frequently Asked Questions (FAQs)

Here we address some of the most common initial questions regarding the selectivity of benzenesulfonamide inhibitors.

Q1: My benzenesulfonamide inhibitor shows high potency but poor selectivity across different enzyme isoforms. What is the most common reason for this?

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A: This is a frequent challenge. The primary reason often lies in the conserved nature of the active site where the benzenesulfonamide's primary zinc-binding group (ZBG), the sulfonamide moiety ($-SO_2NH_2$), coordinates with the catalytic zinc ion.[1][2][3] This interaction is fundamental to the inhibitory activity of this class of compounds but is also a common feature across many related metalloenzymes, leading to a lack of specificity.[4] Selectivity is typically achieved by exploiting differences in the regions surrounding this core binding site.

Q2: What is the "tail approach" and how can it help improve selectivity?

A: The "tail approach" is a widely adopted and effective strategy for designing isoform-selective inhibitors.[5][6] It involves attaching various chemical moieties (the "tail") to the benzenesulfonamide scaffold.[4] These tails can be designed to interact with non-conserved amino acid residues in the active site cleft, outside of the immediate zinc-binding area.[3][5][7] By tailoring the size, shape, and physicochemical properties of the tail, you can favor binding to the unique topology of your target isoform while creating steric or electronic clashes with off-target isoforms.[8]

Q3: I'm observing significant off-target effects in my cellular assays. Could this be related to poor ADME-Tox properties rather than just isoform non-selectivity?

A: Absolutely. While isoform selectivity is crucial, poor Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADME-Tox) properties can lead to off-target effects that manifest as cellular toxicity or unexpected phenotypes. It is essential to perform in silico ADME-Tox profiling early in the design phase to predict potential liabilities such as poor intestinal absorption, metabolic instability, or potential for adverse reactions.[9][10][11]

Q4: Can computational methods genuinely predict and improve the selectivity of my inhibitors?

A: Yes, computational approaches are powerful tools in modern drug design for enhancing selectivity. Techniques like Quantitative Structure-Activity Relationship (QSAR) modeling can identify key molecular descriptors that correlate with selective inhibition.[12][13][14][15] Molecular docking and molecular dynamics simulations can provide detailed insights into the

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binding modes of your inhibitors within the active sites of different isoforms, helping to rationalize observed selectivity and guide the design of new, more selective analogs.[15][16]

Troubleshooting Guides

This section provides detailed troubleshooting for specific experimental issues, including the underlying principles and step-by-step protocols.

Troubleshooting Scenario 1: Poor Isoform Specificity Between Closely Related Metalloenzymes

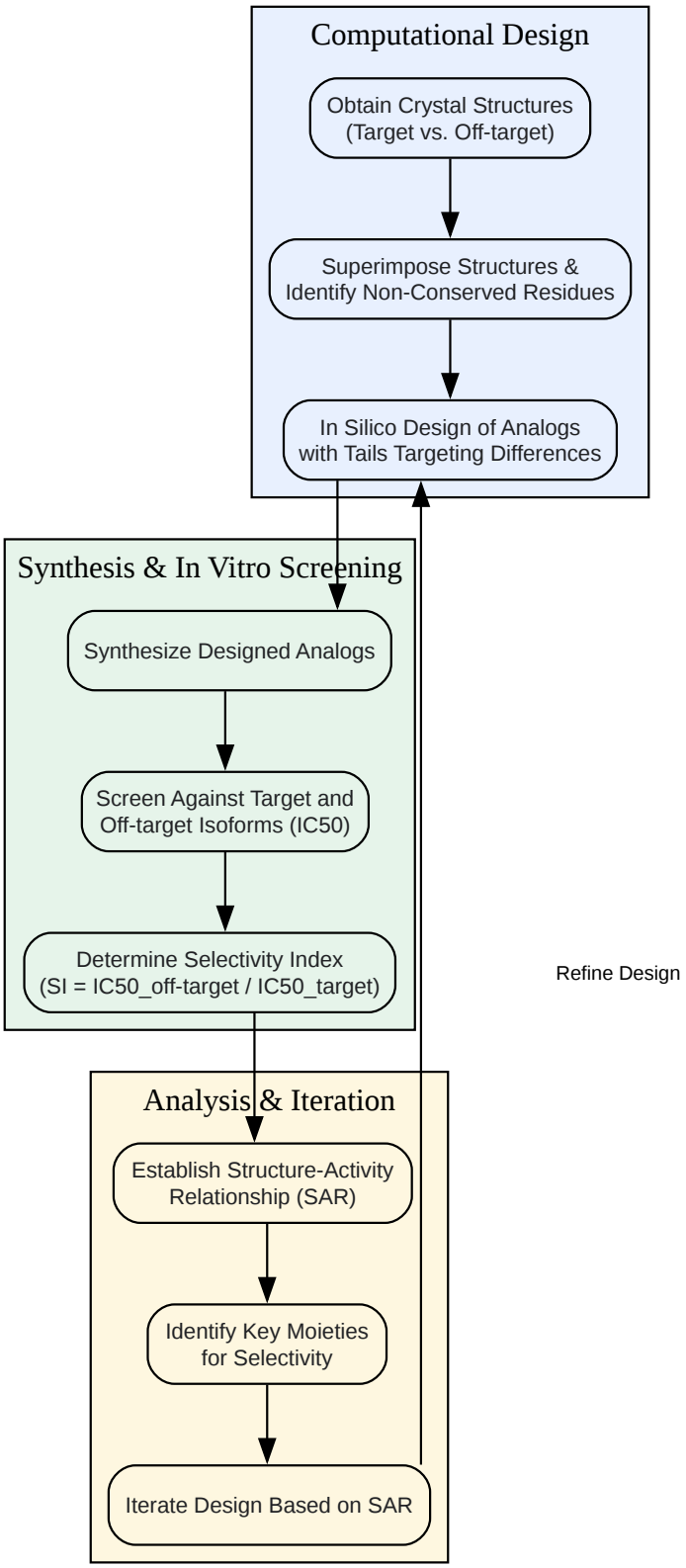
Problem: Your lead benzenesulfonamide inhibitor demonstrates low nanomolar potency against your target isoform (e.g., Carbonic Anhydrase IX) but also inhibits a closely related, ubiquitously expressed isoform (e.g., Carbonic Anhydrase II) with similar affinity, leading to concerns about potential side effects.[7][17]

Underlying Principle: Exploiting Active Site Microenvironment Differences

Even closely related isoforms often possess subtle but critical differences in the amino acid residues that line the active site cavity. Selectivity can be achieved by designing inhibitor "tails" that specifically interact with these non-conserved residues.

Experimental Workflow: Structure-Based Design and SAR

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Caption: Iterative workflow for enhancing inhibitor selectivity.

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Step-by-Step Protocol: Enhancing Selectivity via the "Tail Approach"

- Structural Analysis:
  - Obtain high-resolution crystal structures of your target and primary off-target isoform(s), preferably with a non-selective benzenesulfonamide bound.
  - If experimental structures are unavailable, generate high-quality homology models.
  - Superimpose the structures and meticulously analyze the active site residues within 10-15 Å of the bound inhibitor. Identify key differences in amino acid identity, size, and charge.[7]
- Rational Design of Analogs:
  - Based on the structural analysis, design a small library of analogs with "tails" appended to the benzenesulfonamide ring.
  - Strategy 1: Size and Steric Hindrance: If the off-target isoform has a bulkier residue at a specific position, design a tail that would clash with it but be accommodated by the smaller residue in the target isoform.[8]
  - Strategy 2: Exploiting Hydrophobic/Hydrophilic Pockets: If the target isoform has a unique hydrophobic pocket, design lipophilic tails to occupy this space. Conversely, if there is a hydrophilic region, incorporate polar groups to form favorable interactions.[2][3]
  - Strategy 3: Linker Flexibility: The linker connecting the tail to the benzenesulfonamide scaffold can influence how the tail is presented within the active site. Experiment with both rigid and flexible linkers.[17][18]
- Synthesis and In Vitro Screening:
  - Synthesize the designed analogs.
  - Perform in vitro enzyme inhibition assays to determine the IC50 or Ki values for both the target and off-target isoforms. A common method for carbonic anhydrases is the stopped-flow CO_2 hydrase assay.[17]
- Data Analysis and SAR Establishment:

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- Calculate the Selectivity Index (SI) for each compound. A higher SI indicates greater selectivity for the target isoform.
- Analyze the relationship between the chemical modifications (the "tails") and the observed potency and selectivity to establish a Structure-Activity Relationship (SAR).[19][20][21]

- Iterative Refinement:
  - Based on the SAR, design and synthesize a second generation of inhibitors to further optimize selectivity.

Troubleshooting Scenario 2: Lead Compound Suffers from Poor Metabolic Stability

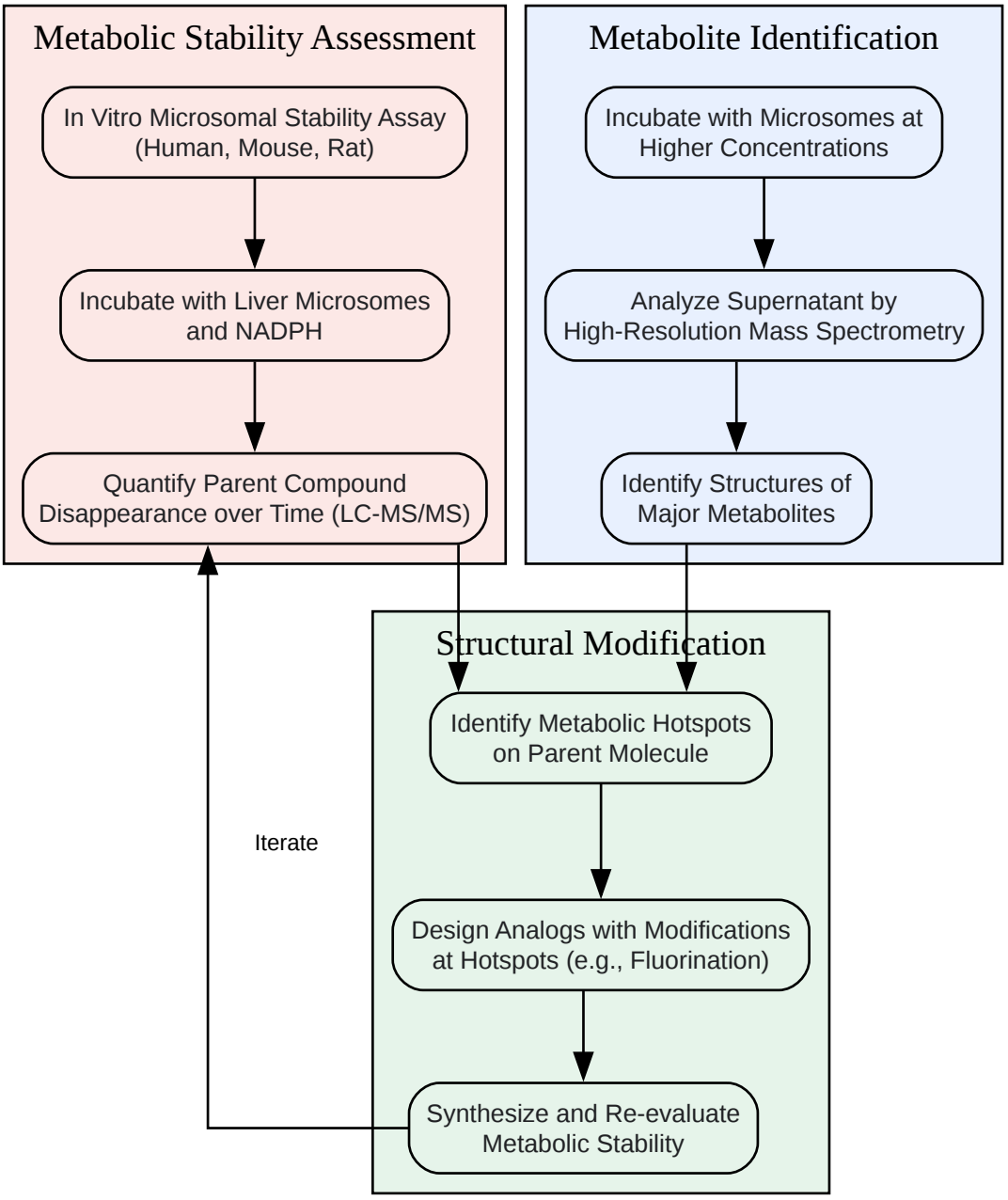
Problem: Your selective inhibitor performs well in enzymatic and cellular assays but shows rapid clearance in in vivo pharmacokinetic (PK) studies, limiting its therapeutic potential.

Underlying Principle: Identifying and Masking Metabolic Hotspots

Poor metabolic stability is often due to the enzymatic modification of specific chemical groups by metabolic enzymes, primarily Cytochrome P450s (CYPs). Identifying these "metabolic hotspots" and modifying them can significantly improve the compound's half-life.

Experimental Workflow: Metabolic Stability Optimization

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Caption: Workflow for improving metabolic stability.

Step-by-Step Protocol: Enhancing Metabolic Stability

- In Vitro Metabolic Stability Assay:

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- Incubate your lead compound with liver microsomes (from human and relevant preclinical species) and an NADPH-regenerating system.
- At various time points, quench the reaction and analyze the remaining concentration of the parent compound using LC-MS/MS.
- Calculate the in vitro half-life (t½) and intrinsic clearance (CLint).

- Metabolite Identification:
  - If stability is poor, perform a metabolite identification study by incubating the compound at a higher concentration with microsomes.
  - Analyze the reaction mixture using high-resolution mass spectrometry to identify the structures of the major metabolites. This will reveal the "metabolic hotspots" on your molecule.
- Structure-Activity Relationship (SAR) Guided Modification:
  - Common metabolic hotspots include electron-rich aromatic rings, benzylic positions, and alkyl groups.
  - Strategy 1: Fluorination: Introducing fluorine atoms at or near a metabolic hotspot can block oxidation by CYPs due to the strength of the C-F bond. Tetrafluorination of the benzenesulfonamide ring has been shown to increase the acidity of the sulfonamide and improve inhibitory activity.[22][23]
  - Strategy 2: Nitrogen Introduction: Replacing a carbon in an aromatic ring with a nitrogen (e.g., phenyl to pyridyl) can alter the electronic properties and reduce metabolic liability.
  - Strategy 3: Scaffold Hopping: In some cases, the core scaffold itself may be the source of instability. Scaffold hopping involves replacing the core structure with a bioisosteric replacement that maintains the key binding interactions but possesses improved metabolic properties.[1][24]
- Re-evaluation:

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- Synthesize the modified analogs and repeat the in vitro metabolic stability assay to confirm improvement.
- Crucially, re-run the enzymatic inhibition assays to ensure that the modifications have not negatively impacted potency or selectivity.

Data Summary Table

The following table summarizes the inhibitory activity and selectivity of exemplary benzenesulfonamide derivatives against various carbonic anhydrase (CA) isoforms, illustrating the impact of different structural modifications.

Compound ID	Modification	hCA I (Ki, nM)	hCA II (Ki, nM)	hCA IX (Ki, nM)	hCA XII (Ki, nM)	Selectivity (IX/II)	Reference
Acetazolamide	Reference	250	12.1	25	5.7	2.1	[17]
Compound 2a	Indole-based scaffold	79.8	5.9	>200	>50	>33.9	[1]
Compound 8f	Urea-linked 3-trifluoromethylphenyl tail	-	8.2	-	-	High	[25]
Compound 5d	Diphenylhydrazinyl tail	4083	4291	28.6	31.3	150.0	[17]
Compound 11b	Pyrazoline attached to triazine	>50,000	-	-	8.29	-	[17]

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Note: This table is a compilation of data from multiple sources and is for illustrative purposes. Direct comparison of absolute values across different studies should be done with caution due to potential variations in assay conditions.

Conclusion

Enhancing the selectivity of benzenesulfonamide inhibitors is a multifactorial challenge that requires a systematic and iterative approach. By integrating computational design, thoughtful synthetic chemistry, and rigorous in vitro testing, researchers can successfully navigate the complexities of isoform specificity and metabolic stability. This guide provides a foundational framework for troubleshooting common issues and rationally designing next-generation inhibitors with improved therapeutic profiles.

References

- Kirubakaran, P., & Krishnasamy, G. (2020). Isoform-Selective Enzyme Inhibitors by Exploring Pocket Size According to the Lock-and-Key Principle. Proceedings of the National Academy of Sciences, 117(35), 21251-21257. [Link]
- Ghorab, M. M., et al. (2023). Quantitative Structure-Activity Relationship for Novel Benzenesulfonamides Derivatives as Prominent Inhibitors of Carbonic Anhydrase Isoforms. Molecules, 28(9), 3724. [Link]
- Various Authors. (2024). Structure–activity relationship (SAR) of the synthesized sulfonamide derivatives. Journal of Biomolecular Structure and Dynamics. [Link]
- Bessel, H., et al. (2022). Identification of Novel and Potent Indole-Based Benzenesulfonamides as Selective Human Carbonic Anhydrase II Inhibitors: Design, Synthesis, In Vitro, and In Silico Studies. Molecules, 27(19), 6296. [Link]
- Freeman, B. S., et al. (2014). Synthesis and Structure–Activity Relationship Studies of 4-((2-Hydroxy-3-methoxybenzyl)amino)benzenesulfonamide Derivatives as Potent and Selective Inhibitors of 12-Lipoxygenase. Journal of Medicinal Chemistry, 57(3), 995-1008. [Link]
- Stein, A. M., et al. (1994). Discovery and structure-activity relationships of sulfonamide ETA-selective antagonists. Journal of Medicinal Chemistry, 37(3), 329-331. [Link]

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- Mikuš, P., et al. (2020). Synthetic Strategies and Computational Inhibition Activity Study for Triazinyl-Substituted Benzenesulfonamide Conjugates with Polar and Hydrophobic Amino Acids as Inhibitors of Carbonic Anhydrases. Molecules, 25(10), 2432. [Link]
- Wang, G., et al. (2011). Design and Synthesis of Benzenesulfonamide Derivatives as Potent Anti-Influenza Hemagglutinin Inhibitors. ACS Medicinal Chemistry Letters, 2(6), 469-473. [Link]
- Zubrienė, A., et al. (2014). 4-Amino-substituted Benzenesulfonamides as Inhibitors of Human Carbonic Anhydrases. Molecules, 19(11), 17770-17790. [Link]
- Angeli, A., et al. (2014). Carbonic Anhydrase Inhibition with Benzenesulfonamides and Tetrafluorobenzenesulfonamides Obtained via Click Chemistry. ACS Medicinal Chemistry Letters, 5(8), 878-883. [Link]
- McKenna, R., & Supuran, C. T. (2017). Structure-Activity Relationships of Benzenesulfonamide-Based Inhibitors towards Carbonic Anhydrase Isoform Specificity. ChemBioChem, 18(2), 213-222. [Link]
- Krasavin, M., et al. (2016). Isoform-selective inhibitory profile of 2-imidazoline-substituted benzene sulfonamides against a panel of human carbonic anhydrases. Journal of Enzyme Inhibition and Medicinal Chemistry, 31(sup3), 110-115. [Link]
- Castillo-Pérez, L. J., et al. (2016). In silico receptor-based drug design of X,Y-benzenesulfonamide derivatives as selective COX-2 inhibitors. Comptes Rendus Chimie, 19(8), 958-967. [Link]
- Zubrienė, A., et al. (2014). 4-Amino-substituted Benzenesulfonamides as Inhibitors of Human Carbonic Anhydrases. Molecules, 19(11), 17770-17790. [Link]
- Tawfik, H. O., et al. (2022). Dependence on linkers' flexibility designed for benzenesulfonamides targeting discovery of novel hCA IX inhibitors as potent anticancer agents. Journal of Enzyme Inhibition and Medicinal Chemistry, 37(1), 2768-2785. [Link]
- Goyal, N., et al. (2020). Benzenesulfonamide compounds and their use as therapeutic agents.

© 2026 BenchChem. All rights reserved.

- Ghasemi, M., et al. (2025). A Computational Study of Some Benzenesulfonamide Derivatives as HIV-1 Protease Enzyme Inhibitors: Three-Dimensional Quantitative Structure-Activity Relationship and Molecular Docking. Briefings in Bioinformatics. [Link]
- Nocentini, A., et al. (2023). Benzenesulfonamide derivatives as Vibrio cholerae carbonic anhydrases inhibitors: a computational-aided insight in the structural rigidity-activity relationships. Journal of Enzyme Inhibition and Medicinal Chemistry, 38(1), 2201402. [Link]
- Angeli, A., et al. (2014). Carbonic Anhydrase Inhibition with Benzenesulfonamides and Tetrafluorobenzenesulfonamides Obtained via Click Chemistry. ACS Medicinal Chemistry Letters, 5(8), 878-883. [Link]
- Jeon, R., et al. (2025). Design and Synthesis of Potent and Selective Urea-linked Benzenesulfonamide Analogs as Carbonic Anhydrase II Inhibitors. European Journal of Pharmaceutical Sciences, 194, 107233. [Link]
- El-Gazzar, M. G., et al. (2022). Strategy for the design of new benzenesulfonamides incorporating substituted 2-thiocyclopenta[d]pyrimidines and 2-thiotetrahydroquinazolines as hCAI. Archiv der Pharmazie, 355(10), 2200216. [Link]
- El-Sayed, M. A. A., et al. (2022). Design and synthesis of some new benzoylthioureido benzenesulfonamide derivatives and their analogues as carbonic anhydrase inhibitors. Journal of Enzyme Inhibition and Medicinal Chemistry, 37(1), 2707-2720. [Link]
- Li, G. B., et al. (2020). meta-Substituted benzenesulfonamide: a potent scaffold for the development of metallo-β-lactamase ImiS inhibitors. RSC Medicinal Chemistry, 11(2), 209-218. [Link]
- Nocentini, A., et al. (2020). Discovery of Potent Dual-Tailed Benzenesulfonamide Inhibitors of Human Carbonic Anhydrases Implicated in Glaucoma and in Vivo Profiling of Their Intraocular Pressure-Lowering Action. Journal of Medicinal Chemistry, 63(5), 2391-2406. [Link]
- Angeli, A., et al. (2022). 4-(3-Alkyl/benzyl-guanidino)benzenesulfonamides as selective carbonic anhydrase VII inhibitors. Journal of Enzyme Inhibition and Medicinal Chemistry, 37(1), 1546-1554. [Link]

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- Nocentini, A., et al. (2023). Benzenesulfonamide derivatives as Vibrio cholerae carbonic anhydrases inhibitors: a computational-aided insight. Journal of Enzyme Inhibition and Medicinal Chemistry, 38(1), 2201402. [Link]
- Salmon, A., et al. (2012). Recently patented secondary and tertiary benzenesulfonamides as carbonic anhydrase inhibitors. Expert Opinion on Therapeutic Patents, 22(8), 865-879. [Link]
- Singh, S. K., et al. (2022). Identification of sulfonamide based butyrylcholinesterase inhibitors through scaffold hopping approach. International Journal of Biological Macromolecules, 204, 255-267. [Link]
- Tawfik, H. O., et al. (2022). Dependence on linkers' flexibility designed for benzenesulfonamides targeting discovery of novel hCA IX inhibitors as potent anticancer agents. Journal of Enzyme Inhibition and Medicinal Chemistry, 37(1), 2768-2785. [Link]
- NIPER. (n.d.). Scaffold Hopping in Drug Discovery. NIPER Repository. [Link]
- El-Malah, A. A., et al. (2023). Novel benzenesulfonamides containing a dual triazole moiety with selective carbonic anhydrase inhibition and anticancer activity. Scientific Reports, 13(1), 16375. [Link]
- Ornelas, C., et al. (2020). Discovery of Highly Selective and Potent HDAC3 Inhibitors Based on a 2-Substituted Benzamide Zinc Binding Group. ACS Medicinal Chemistry Letters, 11(11), 2238-2245. [Link]
- Wang, X., et al. (2018). Discovery of a new class of histone deacetylase inhibitors with a novel zinc binding group. European Journal of Medicinal Chemistry, 143, 11-20. [Link]
- ResearchGate. (n.d.). Predicted ADME/Tox properties of the target compound 1. ResearchGate. [Link]
- Abdel-Maksoud, M. S., et al. (2022). Rational Design and Synthesis of New Selective COX-2 Inhibitors with In Vivo PGE2-Lowering Activity by Tethering Benzenesulfonamide and 1,2,3-Triazole Pharmacophores to Some NSAIDs. Molecules, 27(18), 6062. [Link]
- Wang, X., et al. (2017). Zinc binding groups for histone deacetylase inhibitors. Current Medicinal Chemistry, 24(27), 2953-2964. [Link]

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- Wang, Y., et al. (2019). A selectivity study of benzenesulfonamide derivatives on human carbonic anhydrase II/IX by 3D-QSAR, Molecular Docking and Molecular Dynamics Simulation. Computational Biology and Chemistry, 80, 239-250. [Link]
- Senger, J., et al. (2021). Non-Hydroxamate Zinc-Binding Groups as Warheads for Histone Deacetylases. Molecules, 26(11), 3326. [Link]
- da Silva, G. N., et al. (2021). Drug Discovery for Histone Deacetylase Inhibition: Past, Present and Future of Zinc-Binding Groups. Molecules, 26(11), 3236. [Link]
- Moraca, F., et al. (2020). In Vitro and In Silico ADME-Tox Profiling and Safety Significance of Multifunctional Monoamine Oxidase Inhibitors Targeting Neurodegenerative Diseases. Pharmaceutics, 12(6), 512. [Link]
- Ahmad, V., et al. (2025). Design, Synthesis, Molecular Docking, ADME-T and In Vitro Anticancer Assessment of Phenyl-Substituted-Pyrimidin-Benzenesulfonamide Derivatives as Potential BRAFV600E /WT Inhibitors. Chemical Biology & Drug Design. [Link]
- Göktaş, M., et al. (2024). In silico and in vitro inhibition abilities of novel benzene sulfonamides on carbonic anhydrase and choline esterases. Journal of Enzyme Inhibition and Medicinal Chemistry, 39(1), 2381234. [Link]

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Sources

- 1. Identification of Novel and Potent Indole-Based Benzenesulfonamides as Selective Human Carbonic Anhydrase II Inhibitors: Design, Synthesis, In Vitro, and In Silico Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 4-Amino-substituted Benzenesulfonamides as Inhibitors of Human Carbonic Anhydrases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Novel benzenesulfonamides containing a dual triazole moiety with selective carbonic anhydrase inhibition and anticancer activity - PMC [pmc.ncbi.nlm.nih.gov]

- 4. mdpi.com [mdpi.com]
- 5. tandfonline.com [tandfonline.com]
- 6. tandfonline.com [tandfonline.com]
- 7. Structure-Activity Relationships of Benzenesulfonamide-Based Inhibitors towards Carbonic Anhydrase Isoform Specificity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Isoform-Selective Enzyme Inhibitors by Exploring Pocket Size According to the Lock-and-Key Principle - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. In Vitro and In Silico ADME-Tox Profiling and Safety Significance of Multifunctional Monoamine Oxidase Inhibitors Targeting Neurodegenerative Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Design, Synthesis, Molecular Docking, ADME-T and In Vitro Anticancer Assessment of Phenyl-Substituted-Pyrimidin-Benzenesulfonamide Derivatives as Potential BRAFV600E /WT Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. nanobioletters.com [nanobioletters.com]
- 13. Synthetic Strategies and Computational Inhibition Activity Study for Triazinyl-Substituted Benzenesulfonamide Conjugates with Polar and Hydrophobic Amino Acids as Inhibitors of Carbonic Anhydrases - PMC [pmc.ncbi.nlm.nih.gov]
- 14. In silico receptor-based drug design of X,Y-benzenesulfonamide derivatives as selective COX-2 inhibitors [comptes-rendus.academie-sciences.fr]
- 15. brieflands.com [brieflands.com]
- 16. A selectivity study of benzenesulfonamide derivatives on human carbonic anhydrase II/IX by 3D-QSAR, Molecular Docking and Molecular Dynamics Simulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Dependence on linkers' flexibility designed for benzenesulfonamides targeting discovery of novel hCA IX inhibitors as potent anticancer agents - PMC [pmc.ncbi.nlm.nih.gov]
- 18. flore.unifi.it [flore.unifi.it]
- 19. researchgate.net [researchgate.net]
- 20. pubs.acs.org [pubs.acs.org]
- 21. pdf.benchchem.com [pdf.benchchem.com]
- 22. pubs.acs.org [pubs.acs.org]

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- 23. Carbonic Anhydrase Inhibition with Benzenesulfonamides and Tetrafluorobenzenesulfonamides Obtained via Click Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Identification of sulfonamide based butyrylcholinesterase inhibitors through scaffold hopping approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Design and Synthesis of Potent and Selective Urea-linked Benzenesulfonamide Analogs as Carbonic Anhydrase II Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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